Application Note & Protocol: Synthesis of 3-Piperidinyl 2-methoxyacetate hydrochloride

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Compound of Interest

Compound Name:	*3-Piperidinyl 2-methoxyacetate hydrochloride*
CAS No.:	*1220031-57-1*
Cat. No.:	*B1441662*

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document describes a scientifically plausible, representative protocol for the synthesis of **3-Piperidinyl 2-methoxyacetate hydrochloride**. As no specific, peer-reviewed synthesis for this exact molecule is readily available in public literature, this guide has been constructed based on established, analogous chemical transformations. All procedures must be carried out by qualified personnel in a properly equipped chemical laboratory, adhering to all institutional and governmental safety regulations.

Introduction & Scientific Background

Piperidine scaffolds are fundamental structural motifs in a vast array of pharmaceuticals and bioactive molecules.[1] The functionalization of the piperidine ring, for instance by introducing an ester group at the 3-position, allows for the fine-tuning of a molecule's physicochemical properties, such as lipophilicity, solubility, and metabolic stability. This application note details a robust, multi-step synthesis for **3-Piperidinyl 2-methoxyacetate hydrochloride**, a compound of interest for medicinal chemistry and fragment-based drug discovery programs.

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The synthetic strategy is predicated on two core transformations:

- N-Boc Protection: The secondary amine of the 3-hydroxypiperidine starting material is protected with a tert-butoxycarbonyl (Boc) group. This is a critical step to prevent the nucleophilic amine from competing with the hydroxyl group in the subsequent esterification reaction.[2]

- Steglich Esterification: The hydroxyl group of N-Boc-3-hydroxypiperidine is esterified with 2-methoxyacetic acid using N,N'-Dicyclohexylcarbodiimide (DCC) as a coupling agent and 4-(Dimethylamino)pyridine (DMAP) as a catalyst.[3][4][5] This method is exceptionally mild and well-suited for coupling sterically hindered or sensitive substrates.[3][4][6]

- Deprotection and Salt Formation: The Boc group is removed under acidic conditions using hydrochloric acid, which concurrently forms the final hydrochloride salt, often aiding in purification and improving the compound's stability and handling characteristics.[2][7][8]

This protocol is designed to be a self-validating system, with clear steps for reaction monitoring, workup, and purification to ensure the isolation of the target compound with high purity.

Materials and Reagents

All reagents should be of high purity (≥98%) and used as received unless otherwise noted. Anhydrous solvents are critical for the esterification step.

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Reagent/Material	Formula	MW (g/mol)	Supplier (Example)	Notes
3-Hydroxypiperidine	$C_5H_{11}NO$	101.15	Sigma-Aldrich	Corrosive, causes skin/eye irritation.[9][10][11]
Di-tert-butyl dicarbonate (Boc_2O)	$C_{10}H_{18}O_5$	218.25	Acros Organics	Flammable, irritant.
2-Methoxyacetic acid	$C_3H_6O_3$	90.08	Alfa Aesar	Corrosive, toxic, suspected reproductive hazard.[12][13][14][15][16]
N,N'-Dicyclohexylcarbodiimide (DCC)	$C_{13}H_{22}N_2$	206.33	TCI Chemicals	Toxic, corrosive, potent sensitizer.[17][18][19][20][21]
4-(Dimethylamino) pyridine (DMAP)	$C_7H_{10}N_2$	122.17	Sigma-Aldrich	Highly toxic, corrosive.
Dichloromethane (DCM), Anhydrous	CH_2Cl_2	84.93	Fisher Scientific	Volatile, suspected carcinogen.
Tetrahydrofuran (THF), Anhydrous	C_4H_8O	72.11	EMD Millipore	Flammable, peroxide-former.
4 M HCl in 1,4-Dioxane	$HCl/C_4H_8O_2$	-	Sigma-Aldrich	Corrosive, flammable.[22][23]
Sodium Bicarbonate	$NaHCO_3$	84.01	J.T. Baker	

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(NaHCO₃)				
Anhydrous Magnesium Sulfate ($MgSO_4$)	$MgSO_4$	120.37	VWR	
Ethyl Acetate (EtOAc)	$C_4H_8O_2$	88.11	Pharmco-Aaper	Flammable.
Hexanes	C_6H_{14}	86.18	Macron Fine Chemicals	Flammable.

Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.[9][19]
- Ventilation: All steps should be performed in a well-ventilated chemical fume hood.[11][18][20]
- DCC Handling: DCC is a potent skin sensitizer and is toxic.[18][21] Avoid inhalation of dust and all skin contact.[17][20] Contaminated materials and waste should be quenched and disposed of according to institutional guidelines.
- Corrosive Reagents: 3-Hydroxypiperidine, 2-methoxyacetic acid, and HCl solutions are corrosive and can cause severe burns.[10][13][15][24] Handle with extreme care.
- Emergency Procedures: Ensure an eyewash station and safety shower are immediately accessible.[18] Be familiar with the first-aid measures for all reagents used.[9][10][18]

Experimental Protocol

The synthesis is performed in three main stages as outlined in the workflow diagram below.

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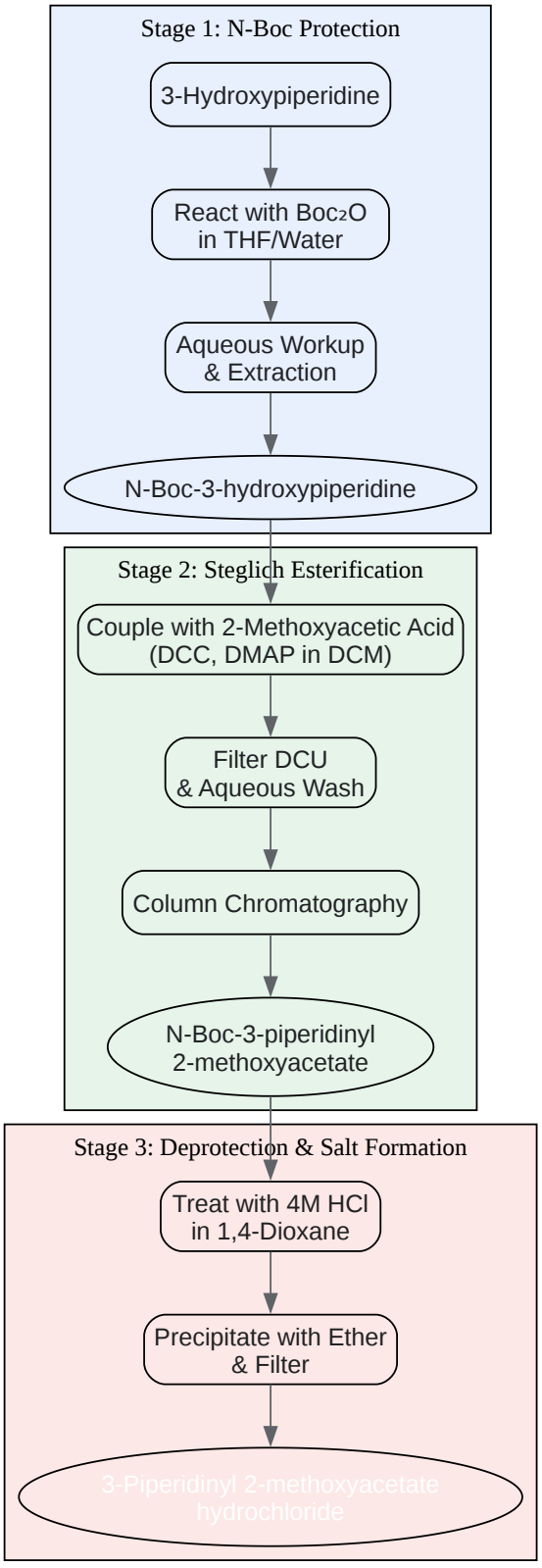

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Caption: Overall workflow for the synthesis of the target compound.

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Stage 1: Synthesis of (tert-Butyl 3-hydroxypiperidine-1-carboxylate)

(Causality: The Boc group is installed to prevent the piperidine nitrogen from acting as a nucleophile during the subsequent esterification step, ensuring selective acylation of the hydroxyl group.)

- To a round-bottom flask, add 3-hydroxypiperidine (1.0 eq). Dissolve it in a 1:1 mixture of tetrahydrofuran (THF) and water.
- Cool the solution to 0 °C in an ice bath.
- Add di-tert-butyl dicarbonate (Boc_2O) (1.1 eq) portion-wise over 15 minutes, ensuring the internal temperature does not exceed 10 °C.
- Allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction for the consumption of starting material by Thin Layer Chromatography (TLC).
- Once complete, remove the THF under reduced pressure.
- Extract the remaining aqueous layer with ethyl acetate (3x).
- Combine the organic layers, wash with brine, dry over anhydrous $MgSO_4$, filter, and concentrate in vacuo to yield the crude product.
- The product, N-Boc-3-hydroxypiperidine, is often a viscous oil or low-melting solid and can typically be used in the next step without further purification if found to be sufficiently pure by ^1H NMR.[25][26][27]

Stage 2: Synthesis of (tert-Butyl 3-((2-methoxyacetyl)oxy)piperidine-1-carboxylate)

(Causality: This step employs the Steglich esterification, a mild and efficient method for forming ester bonds.[3][28] DCC activates the carboxylic acid, forming a highly reactive O-acylisourea

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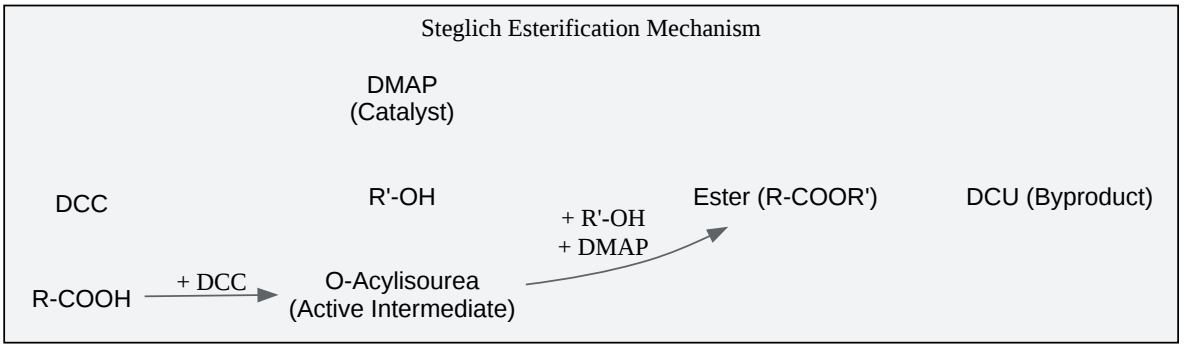
intermediate.[5][29] DMAP acts as a nucleophilic catalyst to accelerate the reaction and suppress side reactions.[4][5][6])



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Caption: Key components of the Steglich esterification reaction.

- In a flame-dried, round-bottom flask under an inert atmosphere (N_2 or Ar), dissolve N-Boc-3-hydroxypiperidine (1.0 eq), 2-methoxyacetic acid (1.2 eq), and a catalytic amount of DMAP (0.1 eq) in anhydrous dichloromethane (DCM).
- Cool the solution to 0 °C using an ice bath.
- In a separate flask, dissolve DCC (1.3 eq) in a minimal amount of anhydrous DCM.
- Add the DCC solution dropwise to the reaction mixture over 20 minutes. A white precipitate of dicyclohexylurea (DCU) will begin to form.[30][31]
- Allow the reaction to slowly warm to room temperature and stir for 18-24 hours.
- Monitor the reaction progress by TLC or LC-MS.
- Upon completion, filter the reaction mixture through a pad of Celite® to remove the precipitated DCU.[30] Rinse the filter cake with a small amount of DCM.

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- Transfer the filtrate to a separatory funnel and wash sequentially with 5% aqueous HCl (to remove residual DMAP), saturated aqueous $NaHCO_3$, and brine.
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
- Purify the crude residue by flash column chromatography on silica gel (using a gradient of ethyl acetate in hexanes) to afford the pure N-Boc protected ester.

Stage 3: Deprotection and Synthesis of **3-Piperidinyl 2-methoxyacetate hydrochloride**

(Causality: A solution of HCl in dioxane is used for the deprotection. The strong acid cleaves the acid-labile Boc group.[2][23] The reaction solvent, dioxane, is a good choice as the resulting hydrochloride salt is often insoluble in it, facilitating isolation by precipitation.[2][22])

- Dissolve the purified N-Boc protected ester (1.0 eq) from Stage 2 in a minimal amount of a suitable solvent like methanol or 1,4-dioxane.
- Add a solution of 4 M HCl in 1,4-dioxane (4-5 eq) dropwise at room temperature.
- Stir the mixture at room temperature for 2-4 hours. Monitor the deprotection by TLC or LC-MS until the starting material is fully consumed.
- The hydrochloride salt of the product may precipitate directly from the reaction mixture.[2] If precipitation occurs, the product can be isolated by filtration.
- If the product remains in solution, concentrate the mixture under reduced pressure to remove the solvent and excess HCl.
- The resulting residue can be triturated with cold diethyl ether to induce precipitation/crystallization.
- Collect the solid product by vacuum filtration, wash with a small amount of cold diethyl ether, and dry under vacuum to yield the final product, **3-Piperidinyl 2-methoxyacetate hydrochloride**, as a solid.

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Characterization

The identity and purity of the final compound should be confirmed by standard analytical techniques:

- ^{1}H and ^{13}C NMR: To confirm the chemical structure.
- Mass Spectrometry (MS): To confirm the molecular weight of the free base.
- FT-IR Spectroscopy: To identify characteristic functional groups (e.g., C=O stretch of the ester, N-H stretch of the ammonium salt).
- Melting Point: To assess purity.

Troubleshooting

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Issue	Possible Cause	Suggested Solution
Incomplete Boc Protection (Stage 1)	Insufficient Boc_2O; reaction time too short.	Add additional Boc_2O (0.2 eq) and prolong the reaction time.
Low Yield in Esterification (Stage 2)	Wet reagents/solvents; insufficient activation.	Ensure all glassware is flame-dried and solvents are anhydrous. Increase equivalents of DCC and 2-methoxyacetic acid slightly.
DCU Byproduct Remains After Filtration	DCU is partially soluble in DCM.	After filtration, concentrate the crude product and redissolve in a minimal amount of DCM, then cool to 0 °C to precipitate more DCU. Alternatively, triturate with a solvent where DCU has low solubility, like acetonitrile.[30]
Incomplete Deprotection (Stage 3)	Insufficient HCl; short reaction time.	Add more 4 M HCl in dioxane solution and continue stirring. Gentle warming (to ~40 °C) can be applied if the substrate is stable.

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